

Using the ADP-Glo assay for kinase activity screening.

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Compound of Interest

Compound Name: Adenosine 5'-diphosphate

CAS No.: 18389-49-6

Cat. No.: B100472

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Introduction: The Need for Universal Kinase Screening

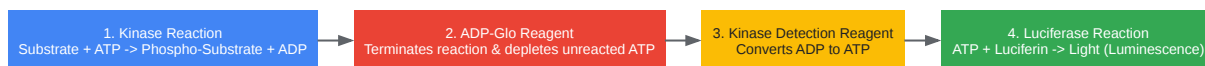
Kinase enzymes are pivotal in translating external signals into functional cellular responses, making them prominent targets in oncology, immunology, and neuropharmacology[1]. Historically, kinase activity assays relied on radioisotopes or required highly specific antibodies for every distinct substrate, which severely limited high-throughput screening (HTS) capabilities.

The ADP-Glo™ Kinase Assay overcomes these bottlenecks by measuring the universal byproduct of all kinase reactions: Adenosine Diphosphate (ADP)[2][3]. Because the assay detects ADP rather than monitoring the phosphorylation of a specific substrate, it serves as a universal, homogeneous platform capable of profiling virtually any ADP-generating enzyme, including kinases and ATPases, across diverse substrate classes (peptides, proteins, lipids, or sugars)[3].

Mechanistic Principle: A Coupled-Enzyme System

The scientific integrity of the ADP-Glo™ assay relies on its positive-readout luminescence system. Unlike ATP-depletion assays (where signal decreases as the reaction proceeds), ADP-Glo directly correlates luminescent signal intensity with product formation[4]. This is achieved through a highly optimized, two-step biochemical cascade:

- ATP Depletion (Background Elimination): Following the kinase reaction, the ADP-Glo™ Reagent is introduced. This reagent simultaneously terminates the kinase activity and aggressively depletes all unreacted ATP[3][5].
 - Causality: Because firefly luciferase requires ATP to generate light, any residual ATP from the initial reaction would create massive background noise. By eliminating this background, the assay achieves exceptional signal-to-background (S/B) ratios, enabling the detection of low-activity kinases (e.g., receptor tyrosine kinases) even at very low ATP-to-ADP conversion rates[5].
- ADP Detection (Signal Generation): The Kinase Detection Reagent is subsequently added. This reagent performs two simultaneous functions: it converts the generated ADP back into ATP, and it introduces luciferase and luciferin to generate a luminescent signal proportional to the newly synthesized ATP[2][3].



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Caption: The two-step biochemical mechanism of the ADP-Glo™ Kinase Assay.

Quantitative Assay Parameters & System Validation

A hallmark of a robust HTS assay is its ability to be self-validating. To accurately convert Relative Light Units (RLU) into specific enzyme kinetics, researchers must run an ATP-to-ADP conversion standard curve alongside the primary assay[6].

Table 1: Key Performance Metrics & Standard Curve Parameters

Parameter	Specification	Mechanistic Rationale
Dynamic Range	0.01 μ M to 1 mM ADP	Accommodates both highly active kinases and low-turnover enzymes without requiring assay redesign[2].
Z'-Factor	> 0.7	Indicates excellent assay robustness and suitability for automated, 1,536-well quantitative HTS (qHTS)[4][5].
Volumetric Ratio	1 : 1 : 2	Maintaining the ratio of (Kinase Reaction) : (ADP-Glo Reagent) : (Detection Reagent) ensures optimal enzyme kinetics for ATP depletion and signal generation[6].
Standard Curves	1 mM, 100 μ M, 10 μ M, 1 μ M	Mimics the exact ATP concentration used in the primary reaction to calculate precise ATP-to-ADP conversion percentages[2].

Step-by-Step Methodology (384-Well HTS Format)

This protocol outlines a 20 μ L final volume reaction optimized for 384-well microplates. The systematic addition of components must strictly adhere to the specified incubation times to ensure accurate ATP depletion and signal stabilization[6][7].

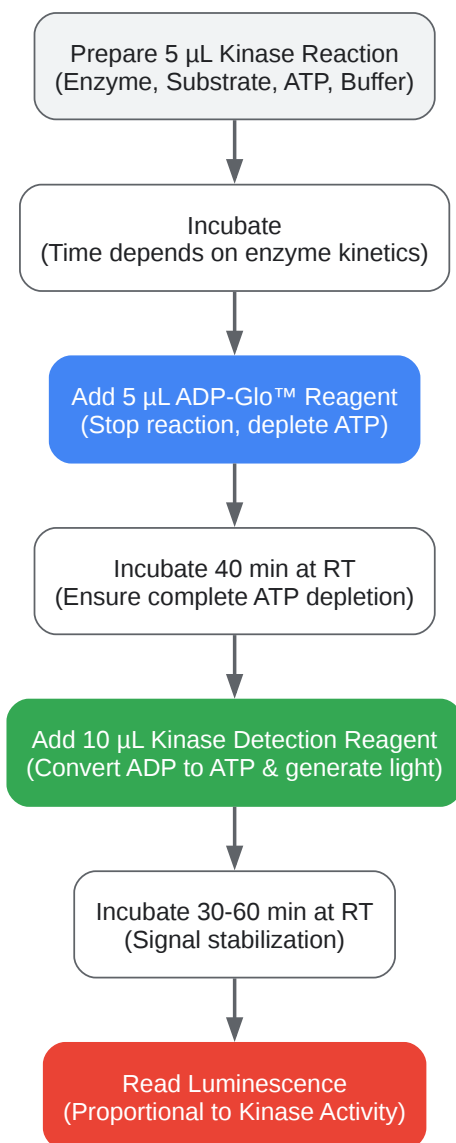
Phase 1: Reagent Preparation

- **Thaw and Inspect:** Thaw the Kinase Detection Buffer at room temperature. If a precipitate is present, incubate the buffer at 37°C with constant swirling for 15 minutes to dissolve it.
Causality: Removing precipitate prevents the clogging of automated liquid handler tips and ensures uniform reagent concentration[6].

- **Reconstitute Substrate:** Transfer the entire volume of Kinase Detection Buffer into the amber bottle containing the lyophilized Kinase Detection Substrate. Mix by gentle inversion until homogeneous[6].

Phase 2: Assay Execution

- **Kinase Reaction (5 μ L):** Dispense 5 μ L of the kinase reaction mixture (Enzyme, Substrate, ATP, and 1X Kinase Buffer) into the 384-well plate. Incubate according to the specific enzyme's optimal kinetics[6].
- **ATP Depletion (5 μ L):** Add 5 μ L of ADP-Glo™ Reagent to stop the reaction. Incubate at room temperature for exactly 40 minutes[2][6]. Note: Ensure the final Mg^{2+} concentration is at least 0.5 mM, as it is a required cofactor for the depletion enzymes[6].
- **Signal Generation (10 μ L):** Add 10 μ L of the prepared Kinase Detection Reagent. Incubate at room temperature for 30–60 minutes[6].
- **Data Acquisition:** Measure luminescence using a microplate reader (e.g., BMG LABTECH or PerkinElmer ViewLux) with an integration time of 0.25–1 second per well[4][6].



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Caption: Experimental workflow and chronological reagent additions for a 384-well microplate format.

Expert Optimization Insights

To maximize the trustworthiness and sensitivity of your assay, consider the following field-proven insights:

- **Substrate Purity & ATP Sourcing:** Always utilize Ultra Pure ATP. Standard commercial ATP preparations often contain trace amounts of ADP. Because the ADP-Glo assay is highly

sensitive, background ADP contamination will artificially inflate baseline luminescence, reducing the dynamic window. Using Ultra Pure ATP improves S/B ratios by a factor of 2 to 3[5].

- **Temperature Equilibration:** If the initial kinase reaction is performed at elevated temperatures (e.g., 30°C or 37°C), the plate must be equilibrated back to room temperature before adding the ADP-Glo™ Reagent. Temperature fluctuations during the ATP depletion phase can lead to incomplete background elimination[6].
- **Signal Stability:** The luminescent signal generated by the ADP-Glo assay has a long half-life. If screening massive libraries, plates can be left at room temperature for extended periods before reading without a significant loss in data integrity or Z'-factor degradation[6].

References

- Promega ADP-Glo kinase assay | BMG LABTECH BMG LABTECH[[Link](#)]
- Application note: Promega's ADP-Glo™ assay Drug Target Review[[Link](#)]
- Comparison of Bioluminescent Kinase Assays Using Substrate Depletion and Product Formation NIH PubMed Central (PMC)[[Link](#)]
- Kinase Assays with Myra Bio Molecular Systems[[Link](#)]

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